

Physical properties like melting point and boiling point of Diethyl 5-(hydroxymethyl)isophthalate

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Compound of Interest

Compound Name: Diethyl 5-(hydroxymethyl)isophthalate

Cat. No.: B061330

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An In-depth Technical Guide to the Physical Properties of Diethyl 5-(hydroxymethyl)isophthalate

This technical guide provides a comprehensive overview of the physical properties, specifically the melting and boiling points, of **Diethyl 5-(hydroxymethyl)isophthalate**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the available data for these physical constants and presents generalized, yet detailed, experimental protocols for their determination.

Physical Properties Data

The physical characteristics of a compound are crucial for its identification, purity assessment, and handling.[1][2] **Diethyl 5-(hydroxymethyl)isophthalate** is a solid at room temperature.[3][4] The experimentally determined melting point and the predicted boiling point are summarized below.

Physical Property	Value	Data Type
Melting Point	82-85 °C	Experimental (literature)[3][4] [5][6][7]
Boiling Point	398.6 ± 37.0 °C	Predicted[3][5][7][8]

Experimental Protocols for Physical Property Determination

The following sections detail standardized laboratory procedures for determining the melting and boiling points of organic compounds like **Diethyl 5-(hydroxymethyl)isophthalate**.

The melting point is the temperature at which a solid transitions into a liquid.[2] It is a key indicator of a compound's purity; pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C, while impurities tend to lower and broaden this range.[9] The capillary tube method is a common and reliable technique for this measurement.[10]

Protocol: Capillary Method using a Melting Point Apparatus

- **Sample Preparation:** A small amount of the dry, solid **Diethyl 5-(hydroxymethyl)isophthalate** is finely powdered.[10][11] The open end of a glass capillary tube is then pressed into the powder and gently tapped on a hard surface to pack the sample into the sealed end, forming a column of approximately 3 mm in height.[9]
- **Apparatus Setup:** The packed capillary tube is inserted into the heating block of a melting point apparatus, alongside a calibrated thermometer.[9]
- **Heating and Observation:** The apparatus is heated rapidly to a temperature about 5-10°C below the expected melting point (around 70-75°C for this compound). The heating rate is then reduced to a slow and steady 1-2°C per minute to ensure thermal equilibrium.[9][10]
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears, and the temperature at which the entire sample becomes a clear liquid. This range is reported as the melting point.[9] For accuracy, the determination should be repeated at least twice, and the results should be consistent.

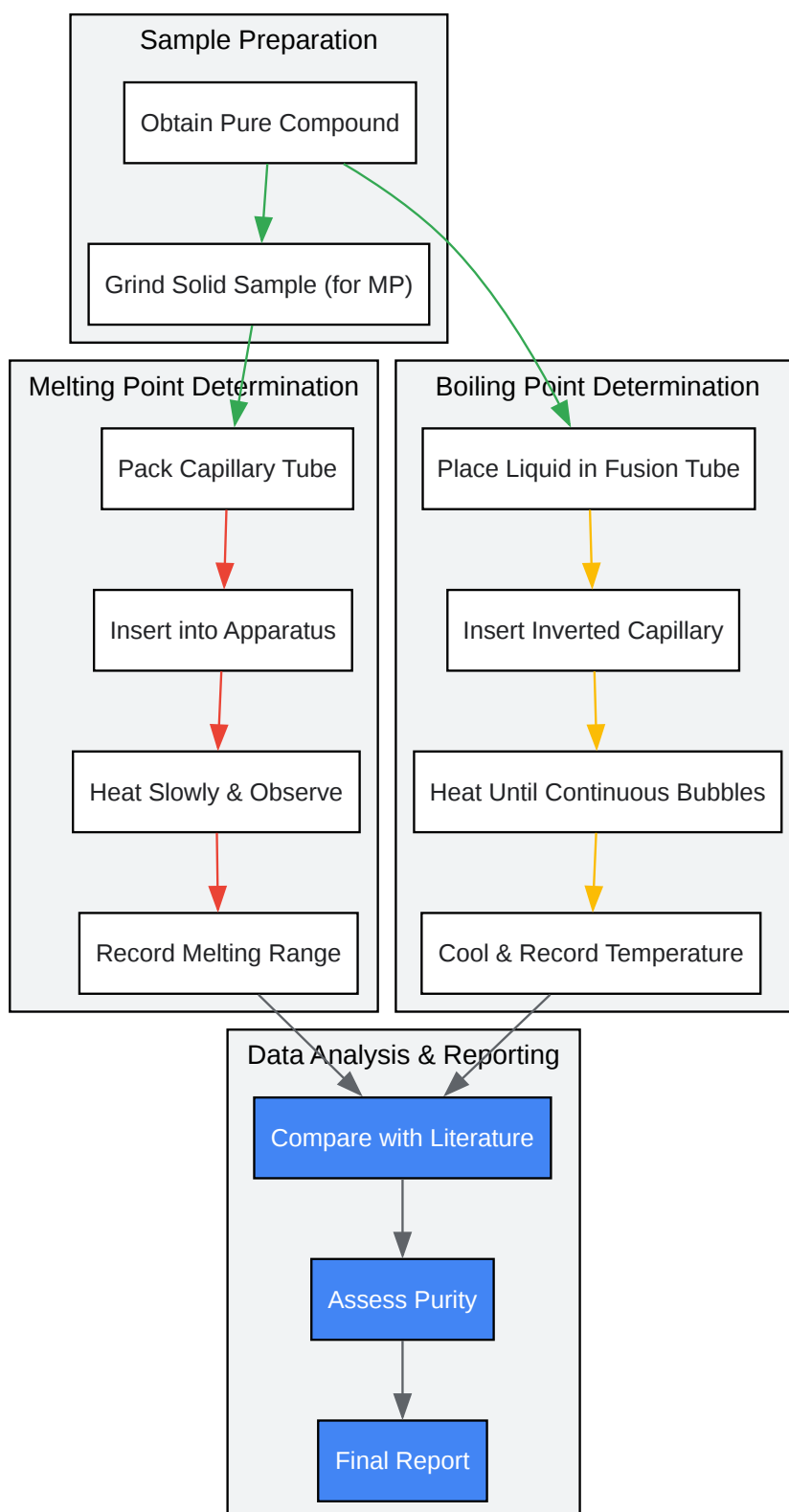
The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure, causing it to change into a gaseous state.[1][12][13] As this property is dependent on pressure, it is crucial to record the barometric pressure at the time of measurement for high accuracy.[12]

Protocol: Capillary Method (Siwoloboff's Method)

- **Sample Preparation:** A few milliliters of the liquid sample are placed into a small test tube or fusion tube.[1][14] A capillary tube, sealed at one end, is placed into the liquid with its open end submerged.[13][14]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This setup is then immersed in a heating bath (e.g., a Thiele tube with mineral oil) or placed in a heating block.[10][13][14]
- **Heating and Observation:** The apparatus is heated gently.[14] As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary's open end.[14]
- **Data Recording:** At this point, the heat source is removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube is recorded as the boiling point.[13]

Logical Workflow Visualization

The following diagram illustrates the general workflow for the characterization of a synthesized chemical compound, focusing on the determination of its physical properties.



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Workflow for Physical Property Determination.

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